

Application Note & Protocol: Synthesis of N-Butylpropanamide

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Compound of Interest

Compound Name: *N-Butylpropanamide*

CAS No.: 2955-67-1

Cat. No.: B1267329

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For: Researchers, scientists, and drug development professionals.

Introduction

N-butylpropanamide is a secondary amide with applications in various chemical and pharmaceutical research areas. Its structure, featuring a butyl group attached to the nitrogen of a propanamide, imparts specific physical and chemical properties that make it a valuable intermediate in organic synthesis. This document provides a comprehensive guide to the synthesis of **N-butylpropanamide**, detailing the underlying chemical principles, a step-by-step experimental protocol, and methods for purification and characterization. The protocol is designed to be self-validating, ensuring a high degree of purity and yield for the final product.

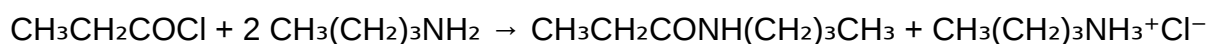
Chemical Principles and Reaction Mechanism

The synthesis of **N-butylpropanamide** is typically achieved through the nucleophilic acyl substitution reaction between propanoyl chloride and butylamine.^{[1][2][3]} This reaction is a classic example of amide bond formation.^{[4][5]}

The reaction proceeds via a nucleophilic addition-elimination mechanism:^{[3][6][7]}

- **Nucleophilic Attack:** The lone pair of electrons on the nitrogen atom of butylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of propanoyl chloride.[1][2][6][7] This initial attack breaks the pi bond of the carbonyl group, forming a tetrahedral intermediate.[5]
- **Elimination of the Leaving Group:** The tetrahedral intermediate is unstable and collapses. The carbonyl double bond reforms, and the chloride ion, being a good leaving group, is eliminated.[6][7]
- **Deprotonation:** A second molecule of butylamine acts as a base, deprotonating the positively charged nitrogen atom to yield the final **N-butylpropanamide** and butylammonium chloride as a byproduct.[6][7]

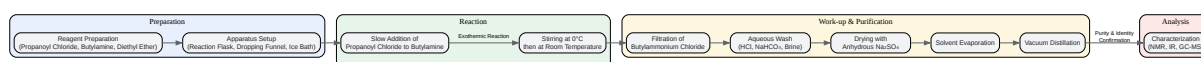
The overall reaction is as follows:



It is crucial to use at least a two-fold molar excess of the amine. One equivalent acts as the nucleophile, while the second equivalent neutralizes the hydrogen chloride (HCl) produced during the reaction, preventing the protonation of the primary amine reactant.[6][7]

Experimental Workflow Visualization

The following diagram illustrates the key stages of the **N-butylpropanamide** synthesis protocol.



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Caption: Workflow for the synthesis and purification of **N-butylpropanamide**.

Detailed Experimental Protocol

Safety Precautions:

- Propanoyl chloride is highly flammable, corrosive, and reacts violently with water. It causes severe skin burns and eye damage and is toxic if inhaled. Handle in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, a face shield, chemical-resistant gloves (e.g., butyl rubber), and a flame-retardant lab coat.[\[8\]](#)
[\[9\]](#)
- Butylamine is a flammable liquid and is corrosive. It can cause skin and eye burns. Handle with care in a fume hood and wear appropriate PPE.
- Diethyl ether is extremely flammable. Ensure there are no sources of ignition nearby.

Materials and Reagents:

Reagent/Material	Grade	Supplier	CAS No.
Propanoyl chloride	≥99%	Sigma-Aldrich	79-03-8
n-Butylamine	≥99.5%	Sigma-Aldrich	109-73-9
Diethyl ether	Anhydrous, ≥99.7%	Fisher Scientific	60-29-7
Hydrochloric acid	1 M aqueous solution	VWR	7647-01-0
Sodium bicarbonate	Saturated aqueous solution	VWR	144-55-8
Brine	Saturated aqueous NaCl	Lab-prepared	7647-14-5
Sodium sulfate	Anhydrous, granular	VWR	7757-82-6

Equipment:

- Round-bottom flasks (250 mL and 100 mL)
- Dropping funnel

- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Büchner funnel and filter flask
- Rotary evaporator
- Vacuum distillation apparatus
- Standard laboratory glassware

Procedure:

- Reaction Setup:
 - To a 250 mL round-bottom flask equipped with a magnetic stir bar, add n-butylamine (14.6 g, 0.2 mol) and 100 mL of anhydrous diethyl ether.
 - Cool the flask in an ice bath with continuous stirring.
 - In a dropping funnel, place propanoyl chloride (9.25 g, 0.1 mol) dissolved in 25 mL of anhydrous diethyl ether.
- Reaction:
 - Add the propanoyl chloride solution dropwise to the stirred butylamine solution over a period of 30-45 minutes, maintaining the temperature of the reaction mixture below 10°C. A white precipitate of butylammonium chloride will form.^[6]
 - After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for an additional hour to ensure the reaction goes to completion.
- Work-up and Purification:

- Filter the reaction mixture through a Büchner funnel to remove the precipitated butylammonium chloride. Wash the precipitate with a small amount of cold diethyl ether.
- Transfer the filtrate to a separatory funnel.
- Wash the organic layer sequentially with:
 - 1 M HCl (2 x 50 mL) to remove any unreacted butylamine.
 - Saturated aqueous NaHCO₃ solution (2 x 50 mL) to neutralize any remaining acid.[\[10\]](#)
 - Brine (1 x 50 mL) to aid in phase separation.[\[10\]](#)
- Dry the ethereal layer over anhydrous sodium sulfate.[\[10\]](#)
- Filter off the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **N-butylpropanamide**.
- For higher purity, the crude product can be purified by vacuum distillation.

Quantitative Data Summary:

Parameter	Value
Molar mass of Propanoyl Chloride	92.52 g/mol
Molar mass of n-Butylamine	73.14 g/mol
Molar mass of N-Butylpropanamide	129.20 g/mol [11]
Amount of Propanoyl Chloride	9.25 g (0.1 mol)
Amount of n-Butylamine	14.6 g (0.2 mol)
Theoretical Yield of N-Butylpropanamide	12.92 g
Reaction Temperature	0-10°C (addition), Room Temperature (stirring)
Reaction Time	~2 hours

Product Characterization

The identity and purity of the synthesized **N-butylpropanamide** should be confirmed using standard analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): GC can be used to assess the purity of the sample, while MS will provide the molecular weight and fragmentation pattern, confirming the structure.^{[11][12]} The expected molecular ion peak would be at $m/z = 129$.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR spectroscopy will show characteristic signals for the butyl and propyl groups. Key expected signals include a triplet for the terminal methyl of the butyl group and a quartet for the methylene group adjacent to the carbonyl.^[13]
 - ^{13}C NMR will confirm the number and types of carbon atoms in the molecule.
- Infrared (IR) Spectroscopy: A strong absorption band in the region of $1630\text{-}1680\text{ cm}^{-1}$ is characteristic of the $\text{C}=\text{O}$ stretch of a secondary amide.^[13] A band in the region of $3230\text{-}3270\text{ cm}^{-1}$ corresponds to the N-H stretch.

Conclusion

This application note provides a detailed and reliable protocol for the synthesis of **N-butylpropanamide**. By following the outlined procedures for reaction, purification, and characterization, researchers can confidently produce this valuable chemical intermediate with high purity and yield. The emphasis on the underlying chemical principles and safety precautions ensures that the synthesis can be performed both effectively and safely in a laboratory setting.

References

- Chemguide. (n.d.). Reaction between acyl chlorides and amines - addition / elimination. Retrieved from [\[Link\]](#)
- Chemguide. (n.d.). Explaining the reaction between acyl chlorides and amines - addition / elimination. Retrieved from [\[Link\]](#)

- StudySmarter. (2023, October 20). Amide Formation: Mechanism & Acyl Chloride. Retrieved from [\[Link\]](#)
- Sparkle Education. (n.d.). Revision Notes - Production of Amides from Acyl Chlorides and Ammonia/Amines. Retrieved from [\[Link\]](#)
- Gauth. (n.d.). Solved: Example 7 e.g. propylamine + butanoyl chloride. Retrieved from [\[Link\]](#)
- Fisher Scientific. (n.d.). Amide Synthesis. Retrieved from [\[Link\]](#)
- NIST. (n.d.). N-n-Butylpropionamide. Retrieved from [\[Link\]](#)
- The Student Room. (2014, October 13). Propanoyl Chloride + Butylamine = ?. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). N-(Butan-2-yl)propanamide. Retrieved from [\[Link\]](#)
- Study.com. (n.d.). Find the product, of Propanoyl chloride and the following reagents. Methylamine. Retrieved from [\[Link\]](#)
- Western Carolina University. (n.d.). Standard Operating Procedure for the use of Acetyl chloride. Retrieved from [\[Link\]](#)

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Sources

- 1. [gauthmath.com](https://www.gauthmath.com) [[gauthmath.com](https://www.gauthmath.com)]
- 2. [thestudentroom.co.uk](https://www.thestudentroom.co.uk) [[thestudentroom.co.uk](https://www.thestudentroom.co.uk)]
- 3. [homework.study.com](https://www.homework.study.com) [[homework.study.com](https://www.homework.study.com)]
- 4. [studysmarter.co.uk](https://www.studysmarter.co.uk) [[studysmarter.co.uk](https://www.studysmarter.co.uk)]
- 5. [Revision Notes - Production of Amides from Acyl Chlorides and Ammonia/Amines | Nitrogen Compounds | Chemistry - 9701 | AS & A Level | Sparkl](#) [[sparkl.me](https://www.sparkl.me)]

- [6. chemguide.co.uk \[chemguide.co.uk\]](https://chemguide.co.uk)
- [7. chemguide.co.uk \[chemguide.co.uk\]](https://chemguide.co.uk)
- [8. wcu.edu \[wcu.edu\]](https://wcu.edu)
- [9. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [10. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [11. N-n-Butylpropionamide \[webbook.nist.gov\]](https://webbook.nist.gov)
- [12. N-Butylpropanamide \(2955-67-1\) for sale \[vulcanchem.com\]](https://vulcanchem.com)
- [13. N-Butylpropanamide | 2955-67-1 | Benchchem \[benchchem.com\]](https://benchchem.com)
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